

Neryl Butyrate: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: Neryl butyrate

Cat. No.: B1588603

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **neryl butyrate**, a significant flavor and fragrance compound. This document outlines its chemical identity, physicochemical properties, synthesis protocols, and known biological context, presented for the scientific community.

Chemical Identity and Synonyms

Neryl butyrate is chemically defined as the butanoate ester of nerol. Its unique chemical structure contributes to its characteristic fruity and floral aroma.

CAS Number: 999-40-6[1][2][3]

A comprehensive list of synonyms for **neryl butyrate** includes:

- (2Z)-3,7-dimethyl-2,6-octadien-1-yl butanoate[2]
- (2Z)-3,7-dimethyl-2,6-octadien-1-yl butyrate[2]
- (Z)-3,7-dimethyl-2,6-octadien-1-yl butanoate[2]
- (Z)-3,7-dimethylocta-2,6-dien-1-yl butanoate
- (Z)-Neryl butanoate[2]

- [(2Z)-3,7-dimethylocta-2,6-dienyl] butanoate[4]
- Butanoic acid, (2Z)-3,7-dimethyl-2,6-octadien-1-yl ester[4]
- Butanoic acid, (2Z)-3,7-dimethyl-2,6-octadienyl ester[1][2]
- Butyric acid, 3,7-dimethyl-2,6-octadienyl ester, (Z)-[1]
- cis-3,7-dimethyl-2,6-octadien-1-yl butanoate[2]
- cis-Neryl butanoate[2]
- cis-**Neryl butyrate**[2]
- Neryl butanoate[3][4]
- Neryl N-butyrate[2]

Physicochemical Properties

A summary of the key physicochemical properties of **neryl butyrate** is presented in the table below, providing a comparative overview of its characteristics.

Property	Value	Source(s)
Molecular Formula	C14H24O2	[1][5]
Molecular Weight	224.34 g/mol	[1][4]
Appearance	Colorless to pale yellow liquid	[1]
Odor	Sweet, leafy, floral	[1]
Boiling Point	239.0 to 240.0 °C at 760 mm Hg	[1]
Density	0.898 - 0.910 g/cm ³	[1]
Specific Gravity	0.89800 at 25.00 °C	[5]
Refractive Index	1.4539 - 1.4650	[1]
Flash Point	> 230.00 °F TCC (> 110.00 °C)	[5]
Solubility	Soluble in alcohol; insoluble in water.	[1][6]

Experimental Protocols

The synthesis of **neryl butyrate** is primarily achieved through the esterification of nerol with butyric acid or its derivatives. Both chemical and enzymatic methods have been employed.

Chemical Synthesis: Fischer Esterification

This method involves the reaction of nerol with butyric acid in the presence of an acid catalyst.

Materials:

- Nerol
- Butyric acid
- Sulfuric acid (9 M) or another suitable acid catalyst
- Toluene (as an entrainer for azeotropic distillation)

- Sodium bicarbonate solution (for neutralization)
- Anhydrous magnesium sulfate (for drying)
- Organic solvent for extraction (e.g., diethyl ether)

Procedure:

- In a round-bottom flask equipped with a reflux condenser and a Dean-Stark apparatus, combine nerol and a molar excess of butyric acid.
- Add a catalytic amount of concentrated sulfuric acid.
- Add toluene to the reaction mixture.
- Heat the mixture to reflux. The water produced during the reaction will be removed as an azeotrope with toluene, which is collected in the Dean-Stark trap.
- Monitor the reaction progress by thin-layer chromatography (TLC) or gas chromatography (GC).
- Once the reaction is complete, cool the mixture to room temperature.
- Wash the reaction mixture with a saturated sodium bicarbonate solution to neutralize the excess acid.
- Separate the organic layer and wash it with brine.
- Dry the organic layer over anhydrous magnesium sulfate.
- Filter the mixture and remove the solvent under reduced pressure to obtain the crude **neryl butyrate**.
- Purify the product by fractional distillation under reduced pressure.

Enzymatic Synthesis

Enzymatic synthesis offers a greener alternative, often providing high selectivity under mild reaction conditions.

Materials:

- Nerol
- Butyric acid or an acyl donor like ethyl butyrate
- Immobilized lipase (e.g., Novozyme 435 or Eversa Transform 2.0)[7][8]
- Solvent (optional, can be performed in a solvent-free system)[8]

Procedure:

- Combine nerol and butyric acid (or ethyl butyrate) in a reaction vessel. A 1:5 molar ratio of nerol to butyric acid has been shown to be effective.[7]
- Add the immobilized lipase to the mixture. A biocatalyst load of 15% (w/w) can be utilized.[7]
- Incubate the reaction mixture at a controlled temperature (e.g., 50 °C) with agitation for a specified duration (e.g., 6 hours).[7]
- Monitor the conversion of nerol to **neryl butyrate** using GC analysis.
- Upon completion, separate the immobilized enzyme from the reaction mixture by filtration for potential reuse.
- The product can be purified using column chromatography or distillation.

Analytical Characterization

The identity and purity of the synthesized **neryl butyrate** can be confirmed using the following analytical techniques:

- Gas Chromatography-Mass Spectrometry (GC-MS): To determine the purity and confirm the molecular weight of the product.
- Nuclear Magnetic Resonance (NMR) Spectroscopy (^1H NMR and ^{13}C NMR): To elucidate the chemical structure of the compound.

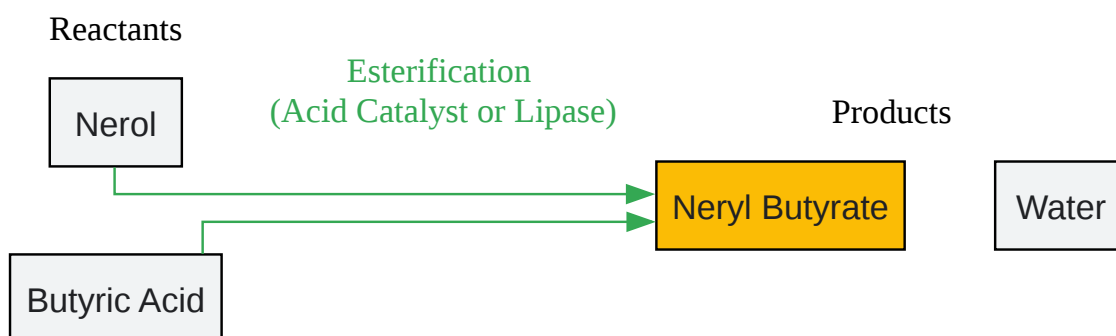
Signaling Pathways and Biological Context

While specific signaling pathways for **neryl butyrate** are not extensively documented, the biological activities of its constituent parts, nerol and butyrate, as well as structurally similar compounds, provide valuable context for researchers.

Nerol and Related Terpenes: Nerol and its isomer geraniol are known to possess various biological activities. For instance, neryl acetate, a structurally similar ester, has been shown to play a role in skin barrier function.[9]

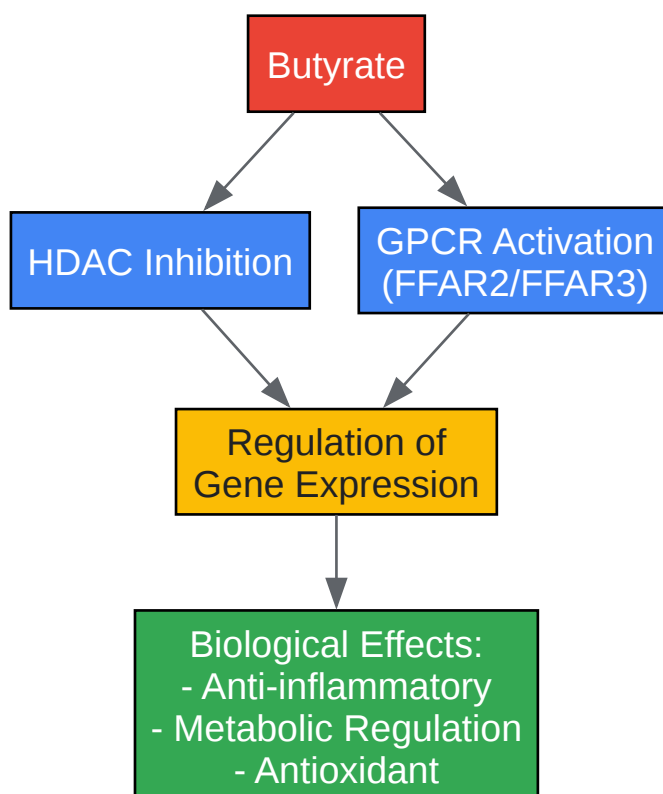
Butyrate as a Short-Chain Fatty Acid: Butyrate is a well-studied short-chain fatty acid (SCFA) produced by the gut microbiota. It is known to have a wide range of biological effects, including anti-inflammatory, anti-obesity, and antioxidant properties. Butyrate can influence cellular processes by inhibiting histone deacetylases (HDACs) and activating G-protein coupled receptors such as FFAR2 and FFAR3.[10] These mechanisms lead to the regulation of gene expression and modulation of various metabolic and inflammatory pathways.[10]

Diagrams



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Caption: Synthesis of **Neryl Butyrate** via Esterification.



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Caption: Conceptual Diagram of Butyrate's Biological Influence.

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